

Application Notes and Protocols for Nucleophilic Substitution with Azide-PEG3-Tos

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Compound of Interest

Compound Name: Azide-PEG3-Tos

Cat. No.: B605795

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Introduction

Azide-PEG3-Tos is a heterobifunctional linker widely used in bioconjugation, drug delivery, and materials science.^{[1][2]} This linker contains two key functional groups: an azide group, which can participate in "click chemistry" reactions such as copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), and a tosylate group.^{[1][2][3]} The tosylate is an excellent leaving group, making the adjacent carbon atom susceptible to nucleophilic attack. This allows for the introduction of a wide variety of functionalities through nucleophilic substitution reactions.

These application notes provide a detailed experimental setup and protocols for performing nucleophilic substitution reactions on **Azide-PEG3-Tos**. The protocols are based on established methods for the displacement of tosylate groups on similar polyethylene glycol (PEG) derivatives and serve as a comprehensive guide for researchers.

Chemical Information

Property	Value
Chemical Name	2-(2-(2-azidoethoxy)ethoxy)ethyl 4-methylbenzenesulfonate
Molecular Formula	C13H19N3O5S
Molecular Weight	329.37 g/mol
CAS Number	178685-33-1
Appearance	Solid powder
Solubility	Soluble in DMSO, DCM, DMF

Experimental Protocols

General Protocol for Nucleophilic Substitution

This protocol outlines a general procedure for the displacement of the tosyl group from **Azide-PEG3-Tos** with a generic nucleophile (Nu-). The reaction conditions should be optimized for each specific nucleophile.

Materials:

- **Azide-PEG3-Tos**
- Nucleophile (e.g., primary amine, thiol, etc.)
- Anhydrous solvent (e.g., Dimethylformamide (DMF), Acetonitrile (ACN), Tetrahydrofuran (THF))
- Base (if required, e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))
- Reaction vessel
- Stirring apparatus
- Inert atmosphere (e.g., Nitrogen or Argon)
- Analytical Thin Layer Chromatography (TLC) plates

- Purification system (e.g., flash chromatography, preparative HPLC)

Procedure:

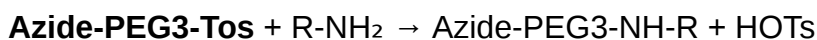
- Preparation: In a clean, dry reaction vessel, dissolve **Azide-PEG3-Tos** (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere.
- Addition of Nucleophile: Add the nucleophile (1.1-2 equivalents) to the reaction mixture. If the nucleophile is a salt, it can be added directly. If it is a neutral species that requires deprotonation (like a primary amine or thiol), add a non-nucleophilic base (1.5-3 equivalents).
- Reaction: Stir the reaction mixture at the desired temperature (ranging from room temperature to elevated temperatures like 60-90°C). Monitor the progress of the reaction by TLC. The disappearance of the starting material (**Azide-PEG3-Tos**) and the appearance of a new spot will indicate the progression of the reaction.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. The work-up procedure will depend on the solvent and the properties of the product. A typical work-up involves:
 - Removal of the solvent under reduced pressure.
 - Dissolving the residue in a suitable organic solvent (e.g., Dichloromethane (DCM) or Ethyl Acetate).
 - Washing the organic layer with water or brine to remove any inorganic salts and water-soluble impurities.
 - Drying the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filtering and concentrating the organic layer to obtain the crude product.
- Purification: Purify the crude product using an appropriate technique such as flash column chromatography on silica gel or preparative HPLC to obtain the pure desired product.

- Characterization: Characterize the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy to confirm its identity and purity.

Specific Protocol: Synthesis of an Amine-PEG3-Azide Derivative

This protocol provides an example of a nucleophilic substitution reaction using a primary amine to displace the tosylate group.

Reaction Scheme:



Materials:

- **Azide-PEG3-Tos** (100 mg, 0.304 mmol)
- Primary amine (e.g., Benzylamine, 0.334 mmol, 1.1 eq)
- Anhydrous Dimethylformamide (DMF) (5 mL)
- Triethylamine (TEA) (0.608 mmol, 2 eq)

Procedure:

- Dissolve **Azide-PEG3-Tos** in anhydrous DMF (5 mL) in a round-bottom flask under a nitrogen atmosphere.
- Add triethylamine to the solution.
- Add the primary amine dropwise to the reaction mixture.
- Heat the reaction mixture to 60-80°C and stir for 12-24 hours.
- Monitor the reaction progress by TLC (e.g., using a mobile phase of DCM:Methanol, 95:5).
- After completion, remove the DMF under reduced pressure.

- Dissolve the residue in DCM and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by flash column chromatography on silica gel.

Data Presentation

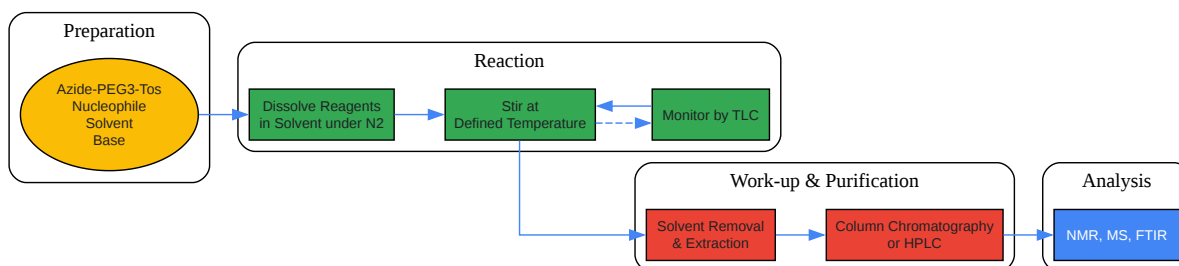
Table 1: Reaction Conditions for Nucleophilic Substitution of PEG-Tosylate.

Nucleophile	Solvent	Temperature (°C)	Time (h)	Base	Yield (%)	Reference
Sodium Azide	DMF	90	12	-	95	
Sodium Azide	DMF	60	12	-	80	
Primary Amine	DMF	60-80	12-24	TEA	Expected >80	General Protocol
Thiol	DMF	Room Temp - 50	4-12	DIPEA	Expected >85	General Protocol

Table 2: Analytical Characterization Data.

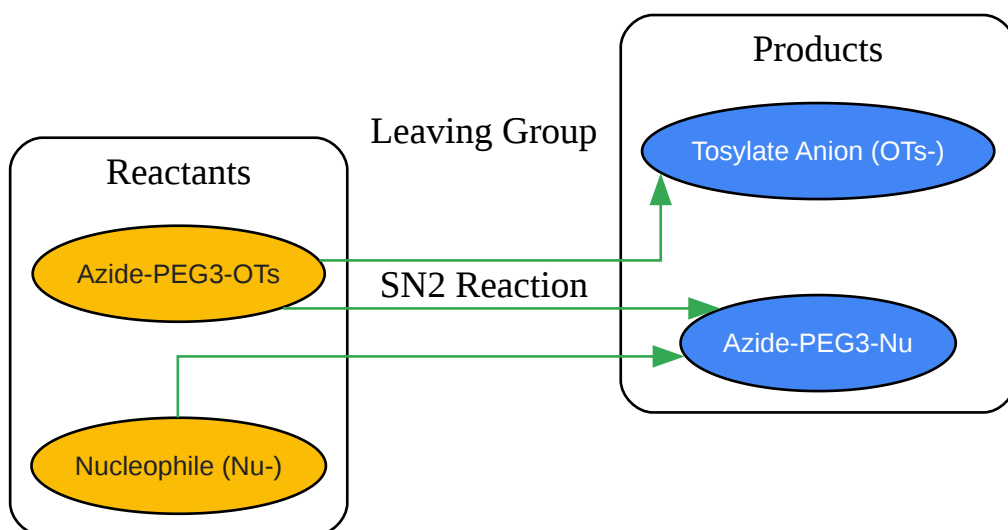
Technique	Starting Material (Azide-PEG3-Tos)	Expected Product (e.g., Amine-PEG3-Azide)
^1H NMR	Aromatic protons of tosyl group (~7.4-7.8 ppm), $-\text{CH}_2\text{-OTs}$ (~4.1 ppm), PEG backbone (~3.6 ppm), $-\text{CH}_2\text{-N}_3$ (~3.4 ppm), methyl protons of tosyl group (~2.4 ppm)	Absence of tosyl group protons, new signals corresponding to the nucleophile moiety, shifted signals for the alpha-carbon to the nucleophile.
Mass Spec	$[\text{M}+\text{Na}]^+$ expected	$[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ corresponding to the new product.
TLC (DCM:MeOH 95:5)	Rf value dependent on specific conditions	A new spot with a different Rf value.

Mandatory Visualizations



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Caption: Experimental workflow for nucleophilic substitution of **Azide-PEG3-Tos**.



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Caption: General reaction scheme for nucleophilic substitution on **Azide-PEG3-Tos**.

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References

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